

Benoxafos (CAS No. 16759-59-4): A Technical Guide to its Research Applications

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Benoxafos	
Cat. No.:	B1667999	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Benoxafos, with the CAS number 16759-59-4, is an organothiophosphate compound belonging to the benzoxazole chemical class. Its primary reported activities are as an acaricide and insecticide. This technical guide provides a comprehensive overview of the known information regarding **Benoxafos**, including its chemical properties, mechanism of action, and potential research applications. Due to the limited publicly available research specifically on **Benoxafos**, this guide supplements direct information with data and protocols from closely related organophosphate pesticides and benzoxazole derivatives to provide a thorough understanding of its potential uses in a research context.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Benoxafos** is presented in the table below.

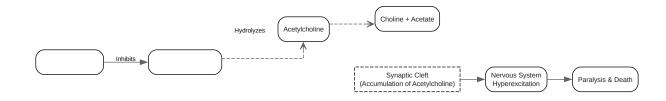


Property	Value
IUPAC Name	S-[(5,7-dichloro-1,3-benzoxazol-2-yl)methyl] O,O-diethyl phosphorodithioate
Molecular Formula	C12H14Cl2NO3PS2
Molecular Weight	386.24 g/mol
CAS Number	16759-59-4
Appearance	Solid powder
Purity	>98% (typical)

Mechanism of Action: Acetylcholinesterase Inhibition

As an organophosphate pesticide, the primary mechanism of action for **Benoxafos** is the inhibition of the enzyme acetylcholinesterase (AChE). AChE is a critical enzyme in the nervous system of both insects and mammals, responsible for the hydrolysis of the neurotransmitter acetylcholine.

The inhibition of AChE by organophosphates like **Benoxafos** leads to an accumulation of acetylcholine at the synaptic cleft. This results in continuous stimulation of cholinergic receptors, leading to hyperexcitation of the nervous system, paralysis, and ultimately, death of the target organism. **Benoxafos** is specifically classified as a weak acetylcholinesterase (AChE) inhibitor.



Click to download full resolution via product page



Figure 1. Signaling pathway of **Benoxafos** via acetylcholinesterase inhibition.

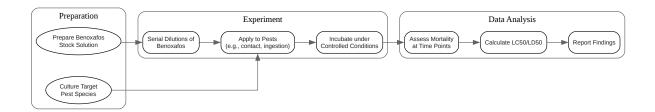
Research Applications

While specific research applications for **Benoxafos** are not widely documented, its chemical structure and mechanism of action suggest several potential areas of investigation for researchers.

Acaricidal and Insecticidal Efficacy Screening

The primary reported use of **Benoxafos** is for controlling mites (acaricide) and insects (insecticide). Research in this area would involve determining its efficacy against a range of agricultural and public health pests.

Experimental Workflow for Efficacy Screening:



Click to download full resolution via product page

Figure 2. Experimental workflow for acaricidal/insecticidal efficacy screening.

Cholinesterase Inhibition Assays

As a known AChE inhibitor, **Benoxafos** can be used as a reference compound in studies aimed at discovering new pesticides or in toxicological research to understand the effects of organophosphates on various organisms.



Benzoxazole Moiety Research

The benzoxazole core in **Benoxafos** is a scaffold found in many biologically active compounds. Researchers in medicinal chemistry and drug discovery could use **Benoxafos** as a starting point for the synthesis of novel derivatives with potential applications beyond pest control, such as antimicrobial or other therapeutic agents.

Experimental Protocols Acetylcholinesterase Inhibition Assay (Ellman's Method)

This protocol provides a detailed methodology for determining the in vitro inhibition of acetylcholinesterase by **Benoxafos**.

Materials:

- Acetylcholinesterase (AChE) from a suitable source (e.g., electric eel, human recombinant)
- · Acetylthiocholine iodide (ATCI) substrate
- 5,5'-dithiobis-(2-nitrobenzoic acid) (DTNB) Ellman's reagent
- Phosphate buffer (e.g., 0.1 M, pH 8.0)
- Benoxafos
- Solvent for Benoxafos (e.g., DMSO)
- 96-well microplate
- Microplate reader

Procedure:

- Preparation of Reagents:
 - Prepare a stock solution of AChE in phosphate buffer.
 - Prepare a stock solution of ATCI in deionized water.



- Prepare a stock solution of DTNB in phosphate buffer.
- Prepare a stock solution of **Benoxafos** in a suitable solvent (e.g., DMSO) and then prepare serial dilutions in phosphate buffer.
- Assay Protocol:
 - In a 96-well microplate, add the following to each well in the specified order:
 - Phosphate buffer
 - Benoxafos solution (or solvent for control)
 - AChE solution
 - Incubate the plate at a controlled temperature (e.g., 25°C or 37°C) for a defined period (e.g., 15 minutes) to allow the inhibitor to interact with the enzyme.
 - · Add DTNB solution to each well.
 - Initiate the reaction by adding the substrate (ATCI) solution to each well.
 - Immediately start monitoring the change in absorbance at 412 nm over time using a microplate reader. The yellow color produced is due to the reaction of the product of acetylcholine hydrolysis (thiocholine) with DTNB.
- Data Analysis:
 - Calculate the rate of reaction (change in absorbance per minute) for each concentration of Benoxafos.
 - Determine the percentage of inhibition for each concentration relative to the control (no inhibitor).
 - Plot the percentage of inhibition against the logarithm of the **Benoxafos** concentration to determine the IC50 value (the concentration of inhibitor that causes 50% inhibition of the enzyme activity).



Quantitative Data

Specific quantitative data for the acaricidal, insecticidal, or AChE inhibitory activity of **Benoxafos** is not readily available in the public domain. Researchers are encouraged to perform dose-response studies to determine key parameters such as LC50 (lethal concentration for 50% of the population) for target pests and IC50 for acetylcholinesterase inhibition. For comparative purposes, the table below presents typical ranges of such values for other organophosphate pesticides.

Parameter	Organism/Enzyme	Typical Value Range for Organophosphates
LC50	Various insect species	0.01 - 100 mg/L
LD50	Various mite species	0.1 - 50 μg/cm²
IC50	Acetylcholinesterase	1 nM - 100 μM

Conclusion

Benoxafos is an organothiophosphate with a benzoxazole core, functioning as a weak acetylcholinesterase inhibitor. While its primary application is in pest control, its chemical structure and mechanism of action present opportunities for broader research in areas such as toxicology, environmental science, and medicinal chemistry. The lack of extensive public data on **Benoxafos** underscores the need for further investigation to fully characterize its biological activity and potential applications. The experimental protocols and workflows provided in this guide offer a starting point for researchers interested in exploring the properties of this compound.

 To cite this document: BenchChem. [Benoxafos (CAS No. 16759-59-4): A Technical Guide to its Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667999#benoxafos-cas-number-16759-59-4-research-applications]

Disclaimer & Data Validity:







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com